

An In-depth Technical Guide to 6-Methylindole (CAS 3420-02-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Methylindoline

Cat. No.: B1340719

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A Note on Chemical Identity: This technical guide focuses on the compound associated with CAS number 3420-02-8, which is 6-Methylindole. The initial request specified "**6-Methylindoline**" with this CAS number; however, **6-Methylindoline** is a distinct chemical entity (CAS 6951-36-6). This document pertains exclusively to 6-Methylindole.

Introduction

6-Methylindole, also known as 6-Methyl-1H-indole, is an aromatic heterocyclic organic compound belonging to the indole family.[1] It is characterized by a bicyclic structure composed of a fused benzene and pyrrole ring, with a methyl group substituted at the sixth position.[1] This compound serves as a versatile building block and a crucial intermediate in the synthesis of a wide array of biologically active molecules and complex organic compounds.[1] Its derivatives have shown significant promise in medicinal chemistry, leading to the development of novel therapeutic agents.[2][3] 6-Methylindole is also utilized in the agrochemical, material science, and flavor and fragrance industries.[4]

Chemical and Physical Properties

6-Methylindole is typically a white to off-white or pale yellow solid or liquid, depending on its purity and the ambient temperature.[1][4][5] It is sparingly soluble in water but soluble in organic solvents like ethanol and ether.[5]

Property	Value	Citations
CAS Number	3420-02-8	[1][2][3]
Molecular Formula	C ₉ H ₉ N	[1][4]
Molecular Weight	131.17 g/mol	[2][6]
Appearance	White or Colorless to Yellow to Orange powder, lump, or clear liquid	[4]
Melting Point	29-32 °C	[4][7]
Boiling Point	112 °C at 5 mmHg (lit.)	[2][3]
266 °C (lit.)	[2]	
285 °C (lit.)	[2]	
Density	1.059 g/mL at 25 °C (lit.)	[2][3]
Refractive Index (n _{20/D})	1.607 (lit.)	[2][3]
Flash Point	>110 °C (>230 °F) - closed cup	[2][8]
pKa	17.36 ± 0.30 (Predicted)	[5]
InChI	1S/C9H9N/c1-7-2-3-8-4-5-10-9(8)6-7/h2-6,10H,1H3	[1][3]
InChIKey	ONYNOPPOVKYGRS-UHFFFAOYSA-N	[9]
SMILES	<chem>Cc1ccc2cc[nH]c2c1</chem>	[1][3]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of 6-Methylindole.

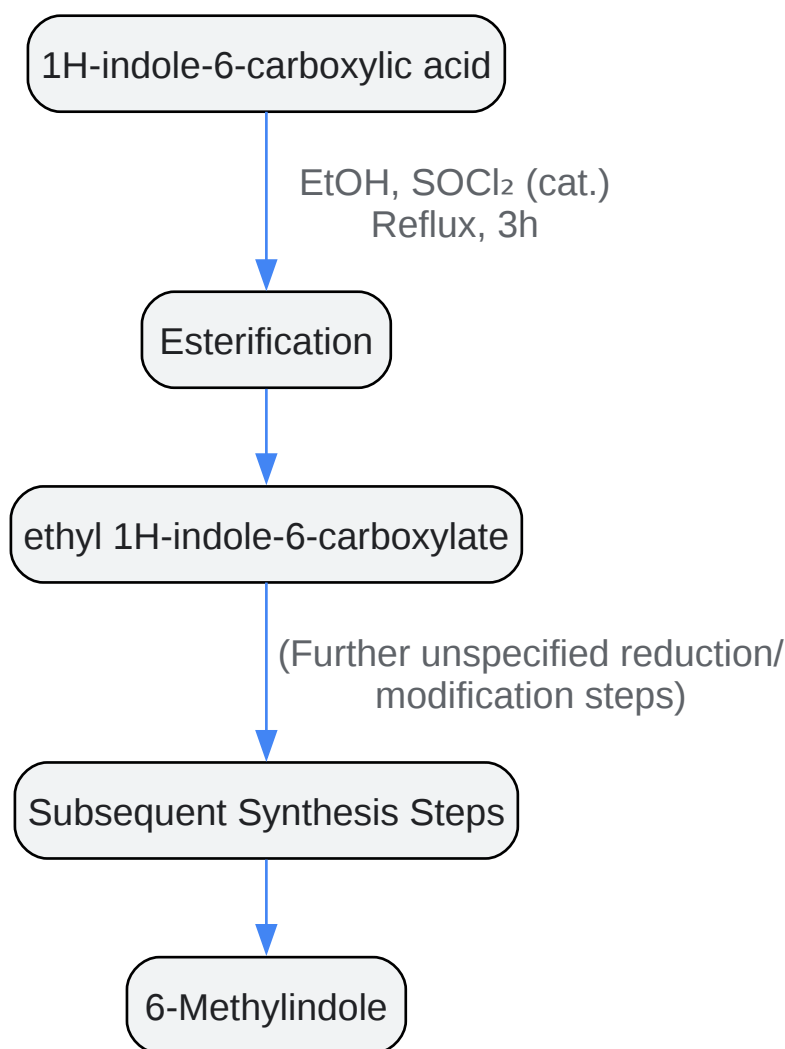
- ¹H NMR: Proton NMR data is available for 6-Methylindole, providing information on the chemical environment of its hydrogen atoms.[9]

- ^{13}C NMR: The carbon skeleton of the molecule has been characterized using ^{13}C NMR spectroscopy.[\[10\]](#)
- Mass Spectrometry (MS): Mass spectral data, including GC-MS, is available, confirming its molecular weight.[\[6\]](#)
- Infrared (IR) Spectroscopy: FTIR spectra have been recorded from the melt, showing the characteristic vibrational modes of the molecule.[\[6\]](#)
- Raman Spectroscopy: Raman spectral data is also available for this compound.[\[6\]](#)
- Rotationally Resolved Electronic Spectroscopy: Studies have determined that the lowest electronically excited state (S_1) of 6-Methylindole has Lb-character, based on the orientation of the transition dipole moment and the values of the permanent dipole moments.[\[11\]](#)

Synthesis and Experimental Protocols

While various industrial methods exist, such as Friedel-Crafts alkylation of indole or transition-metal-catalyzed coupling reactions, a specific laboratory-scale synthesis has been documented.[\[5\]](#)

Logical Workflow for Synthesis



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Caption: General workflow for synthesizing 6-Methylindole from a carboxylic acid precursor.

Experimental Protocol: Synthesis of ethyl 1H-indole-6-carboxylate (Intermediate)

This protocol describes the initial esterification step in a synthetic route towards indole derivatives, as detailed in a cited publication.[12]

Materials:

- 1H-indole-6-carboxylic acid (0.5 g, 0.3 mmol)

- Ethanol (EtOH, 15 mL)
- Thionyl chloride (SOCl₂, 0.22 mL, 3 mmol)
- Ethyl acetate
- Saturated sodium bicarbonate (NaHCO₃) solution
- Anhydrous sodium sulfate (Na₂SO₄)

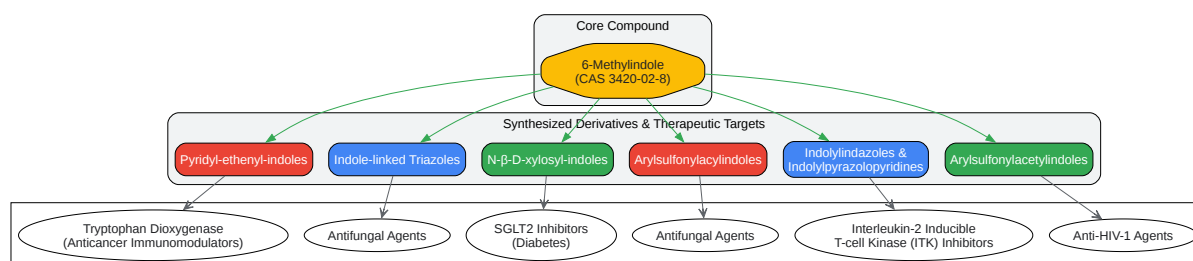
Procedure:

- A solution of 1H-indole-6-carboxylic acid in ethanol is prepared in a suitable reaction flask.
- The solution is cooled to 0 °C using an ice bath.
- Thionyl chloride is added dropwise to the cooled solution.
- The reaction mixture is then heated to reflux and maintained for 3 hours.
- After the reaction is complete, the solvent (ethanol) is removed under reduced pressure.
- The resulting residue is dissolved in ethyl acetate (50 mL).
- The ethyl acetate solution is washed with a saturated NaHCO₃ solution, followed by a water wash.
- The organic layer is dried over anhydrous Na₂SO₄.
- The solvent is removed under vacuum to yield the ethyl 1H-indole-6-carboxylate ester.[\[12\]](#)
- The resulting ester is used in subsequent steps for the synthesis of the final product.[\[12\]](#)

Analysis: The intermediate product can be confirmed by LC-MS, expecting a peak at m/z: 162.2 [M+H]⁺.[\[12\]](#)

Applications in Research and Drug Development

6-Methylindole is a key starting material for the synthesis of various classes of therapeutic agents.[2][3] Its scaffold is integral to molecules targeting a range of diseases.



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Caption: Applications of 6-Methylindole in the synthesis of various therapeutic agents.

Key Applications:

- **Anticancer Immunomodulators:** It is a reactant for preparing pyridyl-ethenyl-indoles, which are potential tryptophan dioxygenase inhibitors.[2][3]
- **Antifungal Agents:** Used to synthesize indole-linked triazole derivatives and aminoguanidine derivatives of arylsulfonylacylindoles.[2][3]
- **Diabetes Management:** Serves as a precursor for N-β-D-xylosyl-indole derivatives, which act as SGLT2 inhibitors for managing hyperglycemia.[2][3]
- **Anti-HIV-1 Agents:** Employed in the preparation of arylsulfonylacetylindoles.[3]

- Kinase Inhibitors: Used to prepare indolyldiazoles and indolypyrazolopyridines as inhibitors of Interleukin-2 inducible T-cell kinase (ITK).[\[3\]](#)[\[13\]](#)
- Agrochemicals: It is explored for developing pesticides and herbicides.[\[4\]](#)
- Material Science: Incorporated into polymers and resins to improve their thermal stability and mechanical properties.[\[4\]](#)

Safety and Handling

Proper handling of 6-Methylindole is essential due to its potential health hazards.

Safety Aspect	Information	Citations
GHS Pictogram	Exclamation mark (GHS07)	[3]
Signal Word	Warning	[2]
Hazard Statements	H315: Causes skin irritation.	[2]
H319: Causes serious eye irritation.	[2]	
H335: May cause respiratory irritation.	[2]	
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.	[2]
P264: Wash skin thoroughly after handling.		
P280: Wear protective gloves/eye protection/face protection.		
P302 + P352: IF ON SKIN: Wash with plenty of soap and water.		
P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses...		
Target Organs	Respiratory system	[2][3]
Personal Protective Equipment (PPE)	Dust mask (type N95 US), eyeshields, gloves.	[2]
Storage Conditions	Store refrigerated (0-10°C). Keep in a dry, well-ventilated place. Keep container tightly	[14]

closed. Store under inert gas;
sensitive to light, air, and heat.

Incompatibility	Strong oxidizing agents.	[15]
WGK (Water Hazard Class)	WGK 3 (Germany)	[2]

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- To cite this document: BenchChem. [An In-depth Technical Guide to 6-Methylindole (CAS 3420-02-8)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1340719#6-methylindoline-cas-number-3420-02-8]

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